

ONO-3805: A Comparative Analysis of 5-alpha Reductase Isoform Selectivity

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Compound of Interest

Compound Name: ONO-3805

Cat. No.: B1245507

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of **ONO-3805**, a non-steroidal 5-alpha reductase (5AR) inhibitor, with other key inhibitors of this enzyme class. The focus of this analysis is the selectivity of these compounds for the two primary isoforms of 5-alpha reductase: type 1 (5AR1) and type 2 (5AR2). This document summarizes available quantitative data, outlines typical experimental methodologies for assessing inhibitor selectivity, and visualizes key pathways and workflows.

Introduction to 5-alpha Reductase and its Inhibitors

5-alpha reductase is a critical enzyme in androgen metabolism, responsible for the conversion of testosterone to the more potent dihydrotestosterone (DHT). Elevated DHT levels are implicated in the pathophysiology of various androgen-dependent conditions, including benign prostatic hyperplasia (BPH), androgenetic alopecia, and prostate cancer. Two principal isoenzymes of 5-alpha reductase have been identified: 5AR1 and 5AR2. While both catalyze the same reaction, they exhibit distinct tissue distribution and biochemical properties, making the development of isoenzyme-selective inhibitors a key strategy in targeted drug development.

ONO-3805 has been identified as a non-steroidal, selective inhibitor of 5AR1.[1] Understanding its selectivity profile in comparison to other widely used 5AR inhibitors, such as the 5AR2-selective finasteride and the dual 5AR1/5AR2 inhibitor dutasteride, is crucial for its potential therapeutic applications.

Comparative Selectivity of 5-alpha Reductase Inhibitors

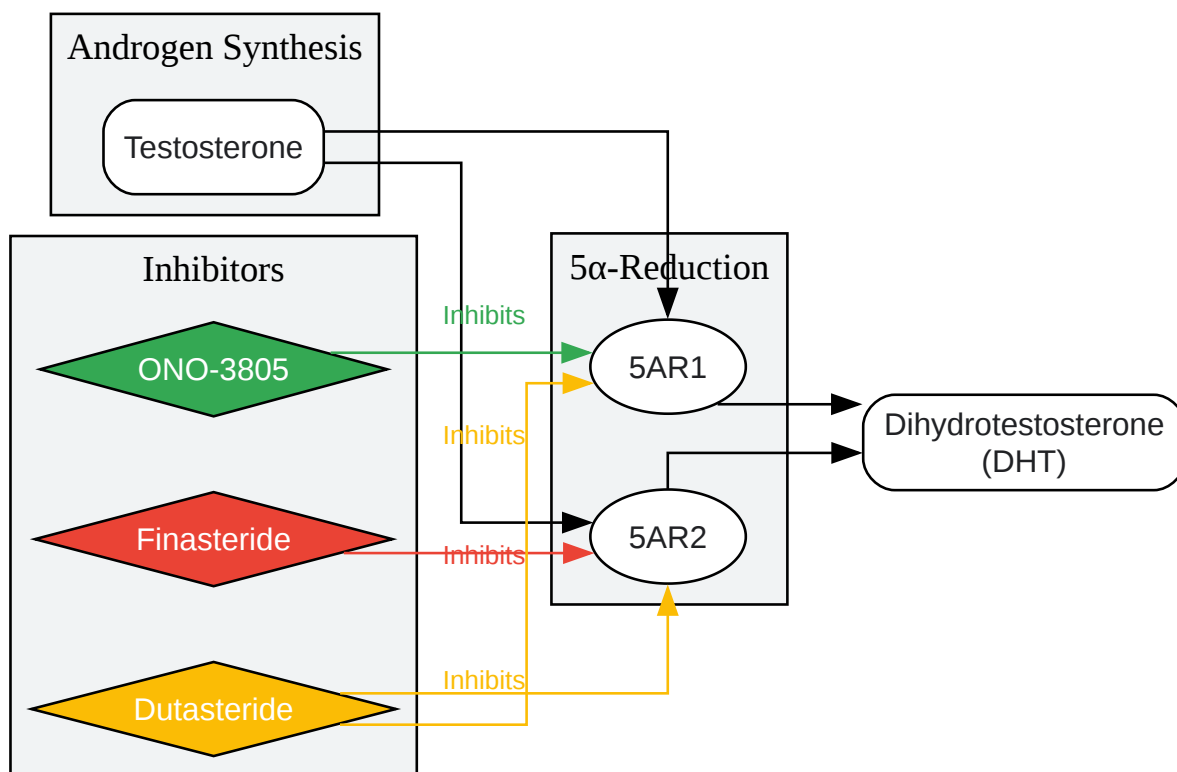
The following table summarizes the inhibitory activity of **ONO-3805** and other key 5-alpha reductase inhibitors against 5AR1 and 5AR2. The data, presented as IC50 (half-maximal inhibitory concentration) or Ki (inhibition constant) values, are compiled from various in vitro studies. It is important to note that direct comparative data for **ONO-3805** against both human 5AR1 and 5AR2 from a single study is limited in the public domain.

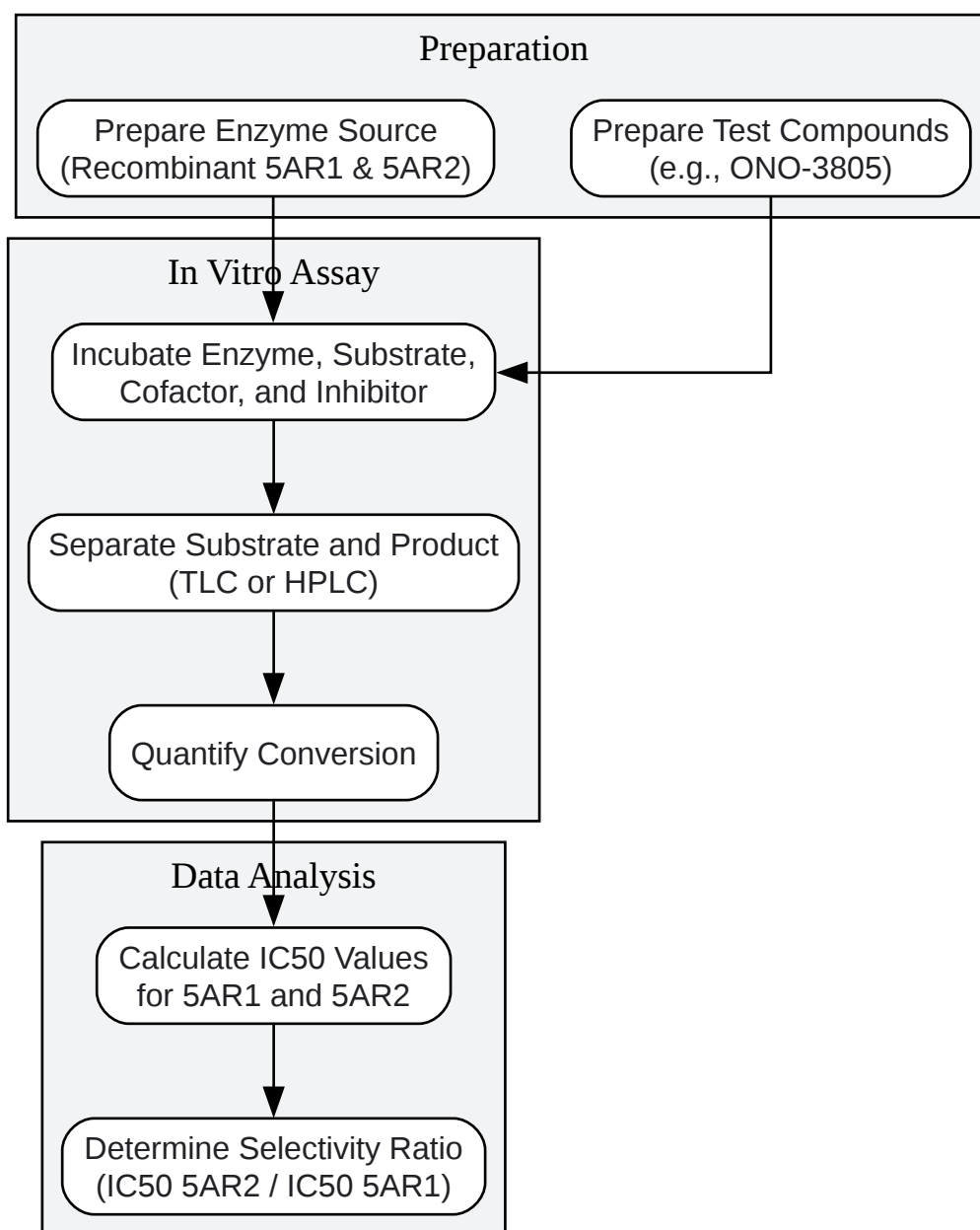
Compound	Type	5AR1 (IC50/Ki)	5AR2 (IC50/Ki)	Selectivity Profile
ONO-3805	Non-steroidal	3.9×10^{-11} M (Ki) ¹	Not Reported	Selective 5AR1 Inhibitor
Finasteride	Steroidal (Azasteroid)	~158 - 422 nM (IC50)	~4.2 - 15 nM (IC50)	Selective 5AR2 Inhibitor
Dutasteride	Steroidal (Azasteroid)	~0.2 - 7.9 nM (IC50)	~0.05 - 5.6 nM (IC50)	Dual 5AR1/5AR2 Inhibitor
Epristeride	Steroidal	~480 nM (IC50)	~16 nM (IC50)	Selective 5AR2 Inhibitor

¹Data from a study on rat anterior pituitary gland homogenates; the specific isoenzyme was not explicitly stated in the abstract, but other literature identifies **ONO-3805** as 5AR1 selective.[2]

Signaling Pathway of 5-alpha Reductase

The following diagram illustrates the enzymatic conversion of testosterone to dihydrotestosterone by 5AR1 and 5AR2 and the points of inhibition by various compounds.





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References

- [1. An overview on 5alpha-reductase inhibitors - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [2. Significant role of 5 alpha-reductase on feedback effects of androgen in rat anterior pituitary cells demonstrated with a nonsteroidal 5 alpha-reductase inhibitor ONO-3805 - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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